

Amlodipine's In Vivo Antioxidant Efficacy: A Comparative Analysis

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **amlodipine**'s in vivo antioxidant properties against other cardiovascular drugs, supported by experimental data and detailed methodologies.

Amlodipine, a third-generation dihydropyridine calcium channel blocker, is widely prescribed for hypertension and angina. Beyond its primary vasodilatory effects, a growing body of in vivo evidence highlights its significant antioxidant activity. This guide synthesizes findings from multiple studies to validate and compare these antioxidant effects, offering a valuable resource for preclinical and clinical research.

Quantitative Comparison of Antioxidant Effects

The following tables summarize the in vivo effects of **amlodipine** and its comparators on key biomarkers of oxidative stress.

Table 1: Effect of **Amlodipine** and Comparators on Markers of Lipid Peroxidation



Drug	Animal Model/ Population	Biomarker	Dosage	% Change vs. Control/Bas eline	Reference
Amlodipine	Angiotensin II-infused rats	Plasma 8- F ₂ α- isoprostanes	10 mg/kg/day	↓ 56.7%	[1]
Amlodipine	Stroke-prone spontaneousl y hypertensive rats (SHRSP)	Brain TBARS	10 mg/kg/day	↓ (Significant reduction)	[2]
Nicardipine	Stroke-prone spontaneousl y hypertensive rats (SHRSP)	Brain TBARS	10 mg/kg/day	No significant change	[2]
Hydralazine	Stroke-prone spontaneousl y hypertensive rats (SHRSP)	Brain TBARS	10 mg/kg/day	No significant change	[2]
Amlodipine	High- cholesterol diet rabbits	Heart TBARs	5 mg/kg/day	↓ (Significant reduction)	[3]
Amlodipine + Vitamin C	Hypertensive patients	Plasma Malondialdeh yde (MDA)	5 mg amlodipine + 1000 mg Vit C	↓ (Significant reduction)	
Valsartan	Type 2 diabetic patients with hypertension	Serum Nitrotyrosine	80 mg/day	↓ (Significant reduction)	



Amlodipine	Type 2 diabetic patients with hypertension	Serum Nitrotyrosine	5 mg/day	↓ (Significant reduction)
Olmesartan/A mlodipine	Type 2 diabetic, hypertensive patients	Plasma Isoprostanes	20/5 mg/day	↓ (Significant reduction)

TBARS: Thiobarbituric Acid Reactive Substances

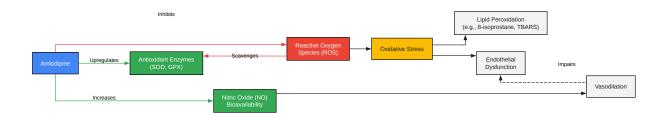
Table 2: Effect of Amlodipine and Comparators on Antioxidant Enzyme Activity

Drug	Animal Model	Enzyme	Dosage	% Change vs. Control/Bas eline	Reference
Amlodipine	High- cholesterol diet rabbits	Heart Superoxide Dismutase (SOD)	5 mg/kg/day	† (Significant increase)	
Amlodipine	High- cholesterol diet rabbits	Heart Glutathione Peroxidase (GPX)	5 mg/kg/day	† (Significant increase)	
Amlodipine + Vitamin C	Hypertensive patients	Erythrocyte Superoxide Dismutase (SOD)	5 mg amlodipine + 1000 mg Vit C	↑ (Significant increase)	
Nicardipine	Spontaneousl y hypertensive rats (SHR)	Heart Glutathione (GSH)	3 mg/kg/day	↓ (Normalized elevated levels)	



Signaling Pathways and Experimental Workflow

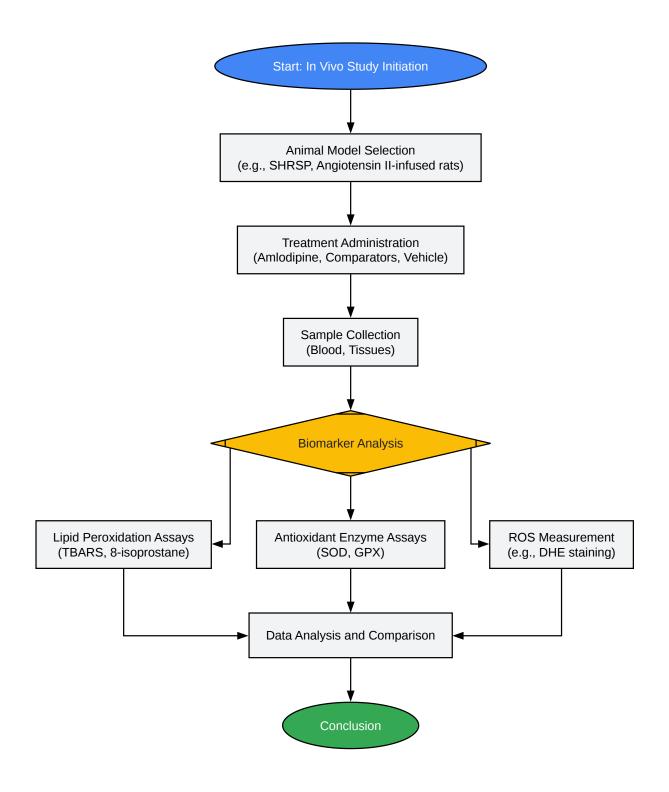
The antioxidant effects of **amlodipine** are mediated through complex signaling pathways. The diagrams below, generated using Graphviz, illustrate these mechanisms and a typical experimental workflow for their investigation.



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Caption: Amlodipine's antioxidant signaling pathway.





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